

# Physical and chemical properties of sodium glyoxal bisulfite.

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## Compound of Interest

Compound Name: Glyoxal bisulfite

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## Sodium Glyoxal Bisulfite: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical and chemical properties of sodium **glyoxal bisulfite**. It is intended to be a valuable resource for researchers, scientists, and professionals in drug development, offering detailed information on its characteristics, synthesis, and analysis.

### Core Physical and Chemical Properties

Sodium **glyoxal bisulfite**, also known as glyoxal disodium bisulfite or 1,2-dihydroxyethane-1,2-disulfonic acid disodium salt, is a white to off-white crystalline solid.[1] It is the adduct of glyoxal with two equivalents of sodium bisulfite. This compound is freely soluble in water and practically insoluble in alcohol.[2] It may have a faint odor of sulfur dioxide.[2]

### Quantitative Data Summary

The following tables summarize the key quantitative physical and chemical properties of sodium **glyoxal bisulfite**.

| Property                       | Value   | Source(s) |
|--------------------------------|---|-----------|
| Molecular Formula              | C <sub>2</sub> H <sub>4</sub> Na <sub>2</sub> O <sub>8</sub> S <sub>2</sub> | [2][3]    |
| Molecular Weight               | 266.16 g/mol  | [2][3]    |
| Appearance                     | White to off-white fine crystalline powder                                  | [1][4]    |
| Melting Point                  | 193 - 195 °C (decomposes)   | [4][5][6] |
| Solubility                     | Freely soluble in water;<br>practically insoluble in alcohol                | [2]       |
| pH                             | 4.0 - 4.5 (in a 1 in 10 solution)   | [7]       |
|                                |   |           |
| Calculated Properties          | Value   | Source(s) |
| Hydrogen Bond Donor Count      | 2   | [8]       |
| Hydrogen Bond Acceptor Count   | 8   | [8]       |
| Rotatable Bond Count           | 1   |           |
| Topological Polar Surface Area | 172 Å <sup>2</sup>  | [9]       |
| Heavy Atom Count               | 14  | [8]       |
| Complexity                     | 262   | [9]       |

## Synthesis and Experimental Protocols

### Synthesis of Sodium Glyoxal Bisulfite

A detailed and reliable method for the preparation of **glyoxal bisulfite** is provided by Organic Syntheses.[1][4] The following protocol is adapted from this procedure.

Experimental Protocol: Synthesis of **Glyoxal Bisulfite**[1][4]

Materials:

- Selenious acid
- Paraldehyde
- Dioxane
- 50% Acetic acid
- 25% Lead acetate solution
- Hydrogen sulfide
- Activated carbon (Norit)
- Sodium bisulfite
- 95% Ethanol
- Ether

Procedure:

- Glyoxal Preparation: In a 2-L round-bottomed flask equipped with a reflux condenser, combine 222 g of selenious acid, 270 ml of paraldehyde, 540 ml of dioxane, and 40 ml of 50% acetic acid. Reflux the mixture for 6 hours.
- Work-up: Decant the solution from the inorganic material. Wash the residue with two 150-ml portions of water. Combine the aqueous solutions and steam-distill to remove paraldehyde and dioxane.
- Purification: Decant the mixture from any remaining selenium. Add a slight excess of 25% lead acetate solution to the filtrate to precipitate lead selenite. Remove the precipitate by filtration. Saturate the filtrate with hydrogen sulfide in a fume hood. Add 20 g of activated carbon, warm the mixture to 40°C, and filter with suction.
- Concentration: Concentrate the clear solution to about 150 ml under reduced pressure on a hot water bath.

- Formation of the Bisulfite Adduct: Prepare a solution of sodium bisulfite by dissolving 312 g of technical sodium bisulfite in 2.1 L of warm water (approximately 40°C) and adding 1.4 L of 95% ethanol. Filter this solution.
- Add the concentrated glyoxal solution to the sodium bisulfite solution in a 4-L beaker with mechanical stirring.
- Stir the mixture for 3 hours.
- Isolation: Filter the resulting white precipitate (the sodium **glyoxal bisulfite** adduct) with suction on a large Büchner funnel.
- Washing: Wash the product first with two 150-ml portions of ethanol and then with 150 ml of ether.
- Drying: Air-dry the product. The expected yield is 350–360 g.

#### Synthesis Workflow for Sodium **Glyoxal Bisulfite**.

## Purity Determination by Titration

The purity of sodium **glyoxal bisulfite** can be determined by an iodometric titration, which is a common method for quantifying sulfite-containing compounds.<sup>[7][10]</sup>

### Experimental Protocol: Iodometric Titration for Purity Assay

#### Materials:

- Sodium **glyoxal bisulfite** sample
- 0.1 N Iodine standard solution
- 0.1 N Sodium thiosulfate standard solution
- 1% Starch indicator solution
- Hydrochloric acid
- Deionized water

#### Procedure:

- Accurately weigh approximately 0.2 g of the sodium **glyoxal bisulfite** sample.
- Dissolve the sample in 50.0 mL of 0.1 N iodine solution in a glass-stoppered flask.
- Stopper the flask and allow the mixture to stand for 5 minutes.
- Add 1 mL of hydrochloric acid.
- Titrate the excess iodine with 0.1 N sodium thiosulfate solution.
- As the endpoint is approached (the solution becomes a pale yellow), add a few drops of starch indicator. The solution will turn a deep blue color.
- Continue the titration with sodium thiosulfate until the blue color disappears.
- Record the volume of sodium thiosulfate used.
- Perform a blank titration with 50.0 mL of the 0.1 N iodine solution and 1 mL of hydrochloric acid.

#### Calculation:

The percentage purity of sodium **glyoxal bisulfite** can be calculated using the following formula:

#### Where:

- $V_{\text{blank}}$  = volume of sodium thiosulfate used in the blank titration (mL)
- $V_{\text{sample}}$  = volume of sodium thiosulfate used in the sample titration (mL)
- $N_{\text{Na}_2\text{S}_2\text{O}_3}$  = normality of the sodium thiosulfate solution (N)
- $\text{Eq\_wt\_SGB}$  = equivalent weight of sodium **glyoxal bisulfite** (133.08 g/mol )
- $W_{\text{sample}}$  = weight of the sodium **glyoxal bisulfite** sample (g)

# Spectroscopic and Chromatographic Analysis

## Spectroscopic Data

Spectroscopic data is crucial for the structural confirmation of sodium **glyoxal bisulfite**.

- $^1\text{H}$  NMR: The proton NMR spectrum of sodium **glyoxal bisulfite** in  $\text{D}_2\text{O}$  would be expected to show signals corresponding to the methine protons.[\[11\]](#)[\[12\]](#)
- $^{13}\text{C}$  NMR: The carbon NMR spectrum provides information about the carbon skeleton of the molecule.[\[9\]](#)
- IR Spectroscopy: The infrared spectrum reveals the presence of hydroxyl ( $-\text{OH}$ ) and sulfonate ( $-\text{SO}_3$ ) functional groups.[\[9\]](#)[\[13\]](#)

## High-Performance Liquid Chromatography (HPLC)

HPLC is a valuable technique for the analysis of sodium **glyoxal bisulfite** and related compounds. A reversed-phase HPLC method can be developed for its quantification.[\[14\]](#) For the analysis of glyoxal and its derivatives, an Aminex HPX-87H column with a dilute sulfuric acid mobile phase and refractive index or UV detection (at 210 nm) has been shown to be effective.[\[15\]](#)[\[16\]](#)[\[17\]](#)

## Reactivity and Chemical Behavior

Sodium **glyoxal bisulfite** is a stable compound under normal temperatures and pressures.[\[4\]](#) It is, however, incompatible with strong oxidizing agents.[\[4\]](#) Hazardous decomposition products upon heating include carbon monoxide, carbon dioxide, and oxides of sulfur.[\[11\]](#)

The reactivity of sodium **glyoxal bisulfite** is primarily attributed to the presence of the glyoxal and bisulfite moieties.[\[1\]](#) It can participate in various chemical reactions, including nucleophilic additions.[\[1\]](#)

## Use as a Crosslinking Agent

Glyoxal and its derivatives are known crosslinking agents for polymers containing hydroxyl groups, such as polyvinyl alcohol (PVA) and cellulose.[\[18\]](#)[\[19\]](#) The crosslinking reaction

typically occurs in an acidic environment and involves the formation of acetal linkages.[18] This property is utilized to improve the mechanical and barrier properties of materials.[19]

Simplified Glyoxal Crosslinking Mechanism.

## Biological Activity and Signaling Pathways

While specific signaling pathways for the sodium **glyoxal bisulfite** adduct are not extensively detailed in the literature, the biological effects of glyoxal, a key component, are well-documented. Glyoxal is a reactive dicarbonyl compound that can form adducts with biological macromolecules, including proteins and DNA.[2][20]

The formation of these adducts can lead to cellular damage and has been implicated in aging and various diseases.[2] Glyoxal can react with guanine residues in DNA to form stable adducts, which can lead to mutations.[20][21] In cellular systems, glyoxal has been shown to induce the production of interleukin-8 (IL-8) in intestinal cells through the generation of superoxide anions and the activation of the MAPK p38 signaling pathway.[22]

Cells possess detoxification mechanisms for reactive carbonyls like glyoxal, primarily through the glyoxalase system.[23]

Inferred Signaling Pathway of Glyoxal.

## Safety and Handling

Sodium **glyoxal bisulfite** is irritating to the eyes, respiratory system, and skin.[3][11] It is important to handle this compound with appropriate personal protective equipment, including safety glasses, gloves, and a lab coat.[11] Work should be conducted in a well-ventilated area to avoid inhalation of dust.[11] In case of contact with eyes or skin, flush immediately with plenty of water.[11]

Store in a cool, dry, well-ventilated place in a tightly closed container.[11]

## Applications in Research and Development

Sodium **glyoxal bisulfite** serves as a versatile reagent in organic synthesis. It has been used in the preparation of various compounds, including quinoxaline derivatives.[5] Its ability to act as a reducing agent and a fixing agent also makes it useful in the dye and textile industries.[1]

In the context of drug development, its crosslinking properties could be explored for the formulation of hydrogels or other drug delivery systems. The biological activity of glyoxal and its adducts suggests that sodium **glyoxal bisulfite** could be a tool for studying cellular stress responses and DNA damage.

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